

Spectroscopic Characterization of Methyl 2,4-dihydroxy-5-isopropylbenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methyl 2,4-dihydroxy-5-isopropylbenzoate*
CAS No.: 943519-37-7
Cat. No.: B1508355

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Introduction

Methyl 2,4-dihydroxy-5-isopropylbenzoate ($C_{12}H_{16}O_4$, Mol. Wt.: 224.25 g/mol) is a substituted aromatic ester with a structural backbone common in natural products and synthetic intermediates. Its utility in drug discovery and materials science necessitates unambiguous structural confirmation, which is achieved through a synergistic application of modern spectroscopic techniques. This guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The narrative emphasizes not only the interpretation of spectral data but also the underlying principles that dictate experimental choices, ensuring a robust and self-validating approach to structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Atomic Framework

NMR spectroscopy is the cornerstone of molecular structure determination, providing detailed information about the chemical environment, connectivity, and spatial arrangement of atoms. For **Methyl 2,4-dihydroxy-5-isopropylbenzoate**, both ^1H and ^{13}C NMR are indispensable.

Proton (^1H) NMR Analysis

Expert Insight: The choice of solvent is a critical first step in NMR analysis. While deuterated chloroform (CDCl_3) is common, phenolic hydroxyl ($-\text{OH}$) protons often exchange rapidly or produce very broad signals that can be difficult to distinguish from the baseline.^[1] To ensure the unambiguous observation of these key functional groups, deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$) is the superior choice. $\text{DMSO}-d_6$ forms hydrogen bonds with the hydroxyl protons, slowing their exchange rate and resulting in sharper, more distinct signals.^{[1][2]}

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of high-purity **Methyl 2,4-dihydroxy-5-isopropylbenzoate** in 0.7 mL of $\text{DMSO}-d_6$.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm).
- **Instrumentation:** Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- **Parameters:** Utilize a standard pulse program with a 30° pulse angle, an acquisition time of 4 seconds, and a relaxation delay of 2 seconds. A total of 16 scans are typically sufficient for a high signal-to-noise ratio.
- **Confirmation of $-\text{OH}$ Protons:** To definitively confirm the hydroxyl peaks, a "D $_2$ O shake" experiment can be performed. After the initial spectrum is acquired, a few drops of deuterium oxide (D_2O) are added to the NMR tube, the sample is shaken, and the spectrum is re-acquired. The hydroxyl proton signals will disappear due to exchange with deuterium.^[3]

Predicted ^1H NMR Data (400 MHz, $\text{DMSO}-d_6$)

Signal Label	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
a	~10.5	Singlet, broad	1H	-	Ar-OH (C4-OH, H-bonded)
b	~9.8	Singlet, broad	1H	-	Ar-OH (C2-OH, H-bonded)
c	~7.25	Singlet	1H	-	Ar-H (H-6)
d	~6.40	Singlet	1H	-	Ar-H (H-3)
e	~3.80	Singlet	3H	-	-OCH ₃ (Ester)
f	~3.15	Septet	1H	~6.9	-CH(CH ₃) ₂
g	~1.15	Doublet	6H	~6.9	-CH(CH ₃) ₂

Interpretation of the ¹H NMR Spectrum:

- Phenolic Protons (a, b): The two hydroxyl protons are expected to appear as broad singlets at very low field (~9.8-10.5 ppm) in DMSO-d₆ due to strong hydrogen bonding with the solvent and, intramolecularly, with the ester carbonyl. The C4-OH may be further downfield than the C2-OH. Their disappearance after a D₂O shake would confirm their assignment.
- Aromatic Protons (c, d): The molecule has two protons on the aromatic ring. The proton at the H-6 position is deshielded by the adjacent ester group and is expected around δ 7.25 ppm. The proton at the H-3 position is shielded by two electron-donating hydroxyl groups and should appear significantly upfield, around δ 6.40 ppm. Both appear as singlets as they lack adjacent protons for coupling.
- Ester Methyl Protons (e): The three protons of the methyl ester group are in a predictable environment and should yield a sharp singlet around δ 3.80 ppm.[4]

- Isopropyl Protons (f, g): This group gives a classic and highly diagnostic pattern. The single methine proton (-CH) is split by the six adjacent methyl protons into a septet.^[5] Conversely, the six equivalent methyl protons are split by the single methine proton into a doublet. The coupling constant (J) for both signals will be identical (~6.9 Hz).

Carbon-¹³ (¹³C) NMR Analysis

Expert Insight: ¹³C NMR provides a count of unique carbon environments and information about their electronic state. Standard acquisition involves broadband proton decoupling, which results in each unique carbon appearing as a single line, simplifying the spectrum.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ¹H NMR analysis.
- Instrumentation: Acquire the spectrum on the same spectrometer, operating at the corresponding ¹³C frequency (e.g., 101 MHz for a 400 MHz instrument).
- Parameters: Employ a standard proton-decoupled pulse sequence (e.g., PENDANT or DEPT) to obtain chemical shift information and distinguish between CH, CH₂, and CH₃ groups.

Predicted ¹³C NMR Data (101 MHz, DMSO-d₆)

Predicted Chemical Shift (δ , ppm)	Assignment
~169.0	C=O (Ester Carbonyl)
~160.0	C-OH (C-2)
~155.0	C-OH (C-4)
~135.0	Ar-C-CH(CH ₃) ₂ (C-5)
~125.0	Ar-CH (C-6)
~110.0	Ar-C-COOCH ₃ (C-1)
~105.0	Ar-CH (C-3)
~52.0	-OCH ₃ (Ester)
~28.0	-CH(CH ₃) ₂
~23.0	-CH(CH ₃) ₂

Interpretation of the ¹³C NMR Spectrum:

- **Carbonyl Carbon:** The ester carbonyl carbon is the most deshielded, appearing at the lowest field (~169.0 ppm).[6]
- **Aromatic Carbons:** The carbons attached to the electronegative oxygen atoms (C-2 and C-4) will be significantly downfield (~155-160 ppm). The quaternary carbons (C-1 and C-5) will also be in the aromatic region, with their exact shifts influenced by their respective substituents. The protonated aromatic carbons (C-3 and C-6) will appear in the more shielded region of the aromatic window.
- **Aliphatic Carbons:** The methoxy carbon of the ester is expected around δ 52.0 ppm.[6] The isopropyl methine (-CH) and methyl (-CH₃) carbons will appear in the upfield aliphatic region, around δ 28.0 and 23.0 ppm, respectively.[5]

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** A solid sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory, which requires minimal preparation. Alternatively, a potassium bromide (KBr) pellet can be prepared by grinding ~1 mg of the sample with ~100 mg of dry KBr and pressing the mixture into a translucent disk.
- **Instrumentation:** Record the spectrum using a Fourier-Transform Infrared (FTIR) spectrometer.
- **Parameters:** Scan the range from 4000 to 600 cm^{-1} . Co-add 16 scans to improve the signal-to-noise ratio.

Predicted IR Absorption Data

Frequency Range (cm^{-1})	Vibration Type	Functional Group
3500 - 3200 (Broad)	O-H Stretch	Phenolic -OH
3050 - 3000	C-H Stretch	Aromatic C-H
2980 - 2850	C-H Stretch	Aliphatic C-H
~1680 - 1650	C=O Stretch	Conjugated Ester
~1600, ~1450	C=C Stretch	Aromatic Ring
~1250	C-O Stretch	Ester/Aryl Ether

Interpretation of the IR Spectrum:

- **O-H Region:** A very prominent, broad absorption band is expected between 3500-3200 cm^{-1} , which is characteristic of hydrogen-bonded hydroxyl groups.^[7]

- **C-H Region:** Weaker absorptions just above 3000 cm^{-1} correspond to the aromatic C-H stretches, while sharper peaks just below 3000 cm^{-1} are from the aliphatic C-H bonds of the isopropyl and methyl groups.
- **Carbonyl Region:** A strong, sharp peak between $1680\text{-}1650\text{ cm}^{-1}$ is the most definitive feature, corresponding to the C=O stretch of the ester. Its position is lowered from a typical ester ($\sim 1735\text{ cm}^{-1}$) due to conjugation with the aromatic ring and potential intramolecular hydrogen bonding with the ortho-hydroxyl group.^[7]
- **Fingerprint Region:** The region below 1500 cm^{-1} will contain a complex pattern of C=C aromatic ring stretches and C-O stretches, which collectively serve as a unique "fingerprint" for the molecule.^[7]

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the exact molecular weight and crucial structural information through the analysis of fragmentation patterns. Electron Ionization (EI) is a common technique that imparts high energy, leading to predictable bond cleavages.

Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or by GC-MS if the compound is sufficiently volatile and thermally stable.
- **Ionization:** Utilize Electron Ionization (EI) with a standard electron energy of 70 eV.
- **Analysis:** Analyze the resulting ions using a quadrupole or time-of-flight (TOF) mass analyzer.

Predicted Mass Spectrometry Data (EI-MS)

m/z (mass-to-charge ratio)	Proposed Fragment	Significance
224	$[\text{C}_{12}\text{H}_{16}\text{O}_4]^+\bullet$	Molecular Ion (M^+)
209	$[\text{M} - \text{CH}_3]^+$	Loss of a methyl radical
193	$[\text{M} - \text{OCH}_3]^+$	Loss of methoxy radical
181	$[\text{M} - \text{C}_3\text{H}_7]^+$	Loss of isopropyl radical
151	$[\text{C}_8\text{H}_7\text{O}_3]^+$	Cleavage of ester, forming dihydroxybenzoyl cation

Interpretation of the Mass Spectrum:

- Molecular Ion (M^+): The presence of a peak at m/z 224 confirms the molecular weight of the compound. Aromatic systems typically show a prominent molecular ion peak due to the stability of the ring system.[\[8\]](#)[\[9\]](#)
- Key Fragmentations: The structure of an aromatic ester dictates its fragmentation pattern.[\[10\]](#)
 - Alpha-Cleavage: The most common fragmentations for esters involve cleavage of the bonds adjacent to the carbonyl group. Loss of the methoxy radical ($\bullet\text{OCH}_3$, 31 mass units) would result in a significant peak at m/z 193.
 - Loss of Isopropyl Group: Cleavage of the isopropyl group ($\bullet\text{C}_3\text{H}_7$, 43 mass units) from the aromatic ring would yield a fragment at m/z 181.
 - Benzoyl Cation Formation: A highly stable dihydroxybenzoyl cation at m/z 151 would be a very prominent peak, resulting from the loss of the entire isopropyl group and the ester oxygen. This type of fragmentation is characteristic of aromatic esters.[\[11\]](#)

Integrated Spectroscopic Analysis Workflow

No single technique provides the complete structural picture. The true power of spectroscopic analysis lies in the integration of data from all methods. The workflow below illustrates this synergistic process, where each piece of data corroborates the others to build a definitive structural assignment.

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